

Diethyl Iminodiacetate: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethyl iminodiacetate*

Cat. No.: *B1360065*

[Get Quote](#)

CAS Number: 6290-05-7 Molecular Formula: $C_8H_{15}NO_4$ Molecular Weight: 189.21 g/mol

This technical guide provides an in-depth overview of **Diethyl iminodiacetate**, a versatile diester compound with significant applications in organic synthesis and pharmaceutical development. It serves as a crucial intermediate, particularly in the synthesis of chelating agents used in radiopharmaceuticals. This document outlines its chemical and physical properties, synthesis protocols, key applications, and safety information, tailored for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

Diethyl iminodiacetate is typically a colorless to pale yellow liquid under standard conditions. [1] It is characterized by the presence of a central secondary amine flanked by two ethyl ester groups. This structure imparts a moderate solubility in water and good solubility in polar organic solvents.[1][2]

Table 1: Physicochemical Data for **Diethyl Iminodiacetate**

Property	Value	Reference(s)
Appearance	Colorless to pale yellow liquid	[1][3]
Boiling Point	208 °C (lit.)	[2][4]
Density	1.056 g/mL at 25 °C (lit.)	[2][4]
Refractive Index (n _{20/D})	1.435 (lit.)	[2][4]
Flash Point	113 °C (235.4 °F) - closed cup	[4]
Water Solubility	Moderately soluble	[2][5]
PKA	4.92 ± 0.20 (Predicted)	[2]

Synthesis of Diethyl Iminodiacetate

The synthesis of **Diethyl iminodiacetate** is most commonly achieved through the esterification of iminodiacetic acid with ethanol. A prevalent method involves the use of thionyl chloride as a catalyst.[6]

Experimental Protocol: Synthesis via Fischer Esterification

Objective: To synthesize **Diethyl iminodiacetate** from iminodiacetic acid and ethanol.

Materials:

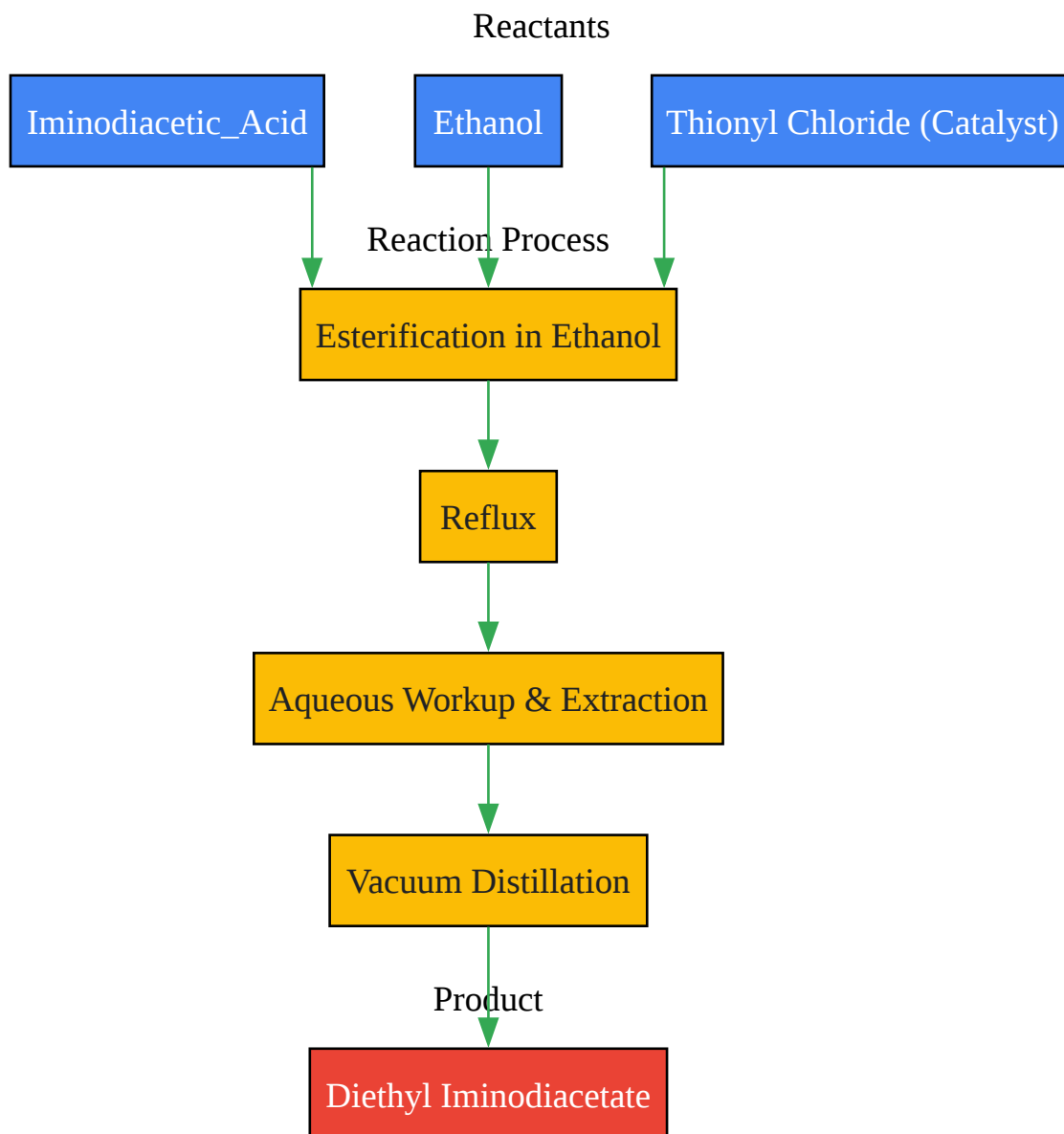
- Iminodiacetic acid
- Ethanol, absolute
- Thionyl chloride (SOCl₂)
- Saturated sodium bicarbonate solution
- Ethyl acetate
- Brine (saturated NaCl solution)

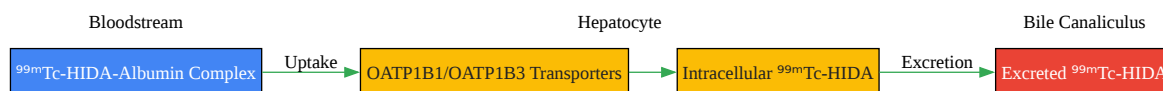
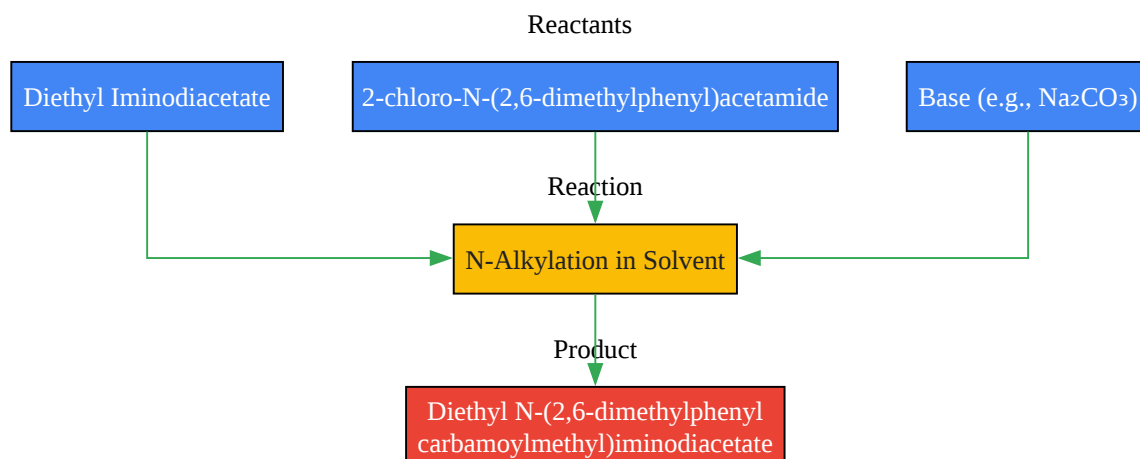
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Reaction flask with reflux condenser and dropping funnel
- Stirring apparatus
- Ice bath
- Heating mantle
- Rotary evaporator
- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a reaction flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer, cool absolute ethanol in an ice bath to 0°C .[\[6\]](#)
- **Addition of Thionyl Chloride:** While stirring, slowly add thionyl chloride dropwise to the cooled ethanol. Maintain the temperature at 0°C during the addition. After the addition is complete, allow the mixture to warm to room temperature over approximately 30 minutes.[\[6\]](#)
- **Addition of Iminodiacetic Acid:** Add iminodiacetic acid to the reaction mixture.[\[6\]](#)
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours (e.g., overnight) to ensure complete esterification.[\[6\]](#)
- **Quenching:** After the reaction is complete, cool the mixture to room temperature. Carefully quench the reaction by the slow addition of a saturated sodium bicarbonate solution until the pH is neutral. This step will neutralize the excess acid and should be performed with caution due to gas evolution.[\[6\]](#)
- **Extraction:** Remove the bulk of the ethanol under reduced pressure using a rotary evaporator. Extract the aqueous residue with ethyl acetate (e.g., 3 x 20 mL).[\[6\]](#)

- Washing and Drying: Combine the organic extracts and wash with brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.[6]
- Purification: Filter to remove the drying agent. Concentrate the filtrate under reduced pressure to remove the ethyl acetate. Purify the resulting crude **Diethyl iminodiacetate** by vacuum distillation.[6]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. droracle.ai [droracle.ai]
- 2. Trafficking and other regulatory mechanisms for organic anion transporting polypeptides and organic anion transporters that modulate cellular drug and xenobiotic influx and that are dysregulated in disease - PMC [pmc.ncbi.nlm.nih.gov]
- 3. par.nsf.gov [par.nsf.gov]

- 4. taylorandfrancis.com [taylorandfrancis.com]
- 5. www1.chem.umn.edu [www1.chem.umn.edu]
- 6. Regulation of OATP1B1 function by tyrosine kinase-mediated phosphorylation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Diethyl Iminodiacetate: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1360065#diethyl-iminodiacetate-cas-number-6290-05-7>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com